cross-validation of experimental data on 2,3-Dimethylquinolin-4-OL

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Compound of Interest

Compound Name:	*2,3-Dimethylquinolin-4-OL*
CAS No.:	*10352-60-0*
Cat. No.:	*B081948*

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Cross-Validation Guide: 2,3-Dimethylquinolin-4-ol

From Synthetic Validation to PqsR Antagonism

Executive Summary & Rationale

2,3-Dimethylquinolin-4-ol (also known as 2,3-dimethyl-4-hydroxyquinoline or 2,3-dimethyl-4-quinolone) represents a critical scaffold in medicinal chemistry, particularly as a truncated analog of the Pseudomonas aeruginosa quorum sensing signal, PQS (2-heptyl-3-hydroxy-4(1H)-quinolone).

This guide provides a rigorous framework for cross-validating the identity and biological performance of this compound. Unlike simple characterization, cross-validation here requires correlating structural data (NMR tautomerism) with functional data (PqsR receptor modulation) to distinguish this specific dimethyl analog from its isomers (e.g., 2,4-dimethyl or 2-methyl derivatives).[1]

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Chemical Identity: The Self-Validating Standard

To validate **2,3-Dimethylquinolin-4-ol**, researchers must confirm not just purity, but the specific tautomeric state and substitution pattern that differentiates it from common impurities like 2-methylquinolin-4-ol.

Structural Validation Markers

The compound exists in a tautomeric equilibrium between the enol (4-hydroxy) and keto (4-quinolone) forms.[1] In polar solvents like DMSO, the keto-form predominates.[1]

Validation Metric	Expected Experimental Result	Mechanistic Cause
Melting Point	> 300°C (Decomposition)	Strong intermolecular Hydrogen bonding (dimer formation) typical of 4-quinolones.
H NMR (DMSO-)	11.0–12.0 ppm (Broad Singlet)	Indicates the NH proton of the keto-tautomer. (Disappears with D O shake).
Methyl Signals	Two distinct singlets (2.0–2.5 ppm)	Confirms substitution at both C2 and C3.[1] Lack of splitting confirms no adjacent protons.[1]
UV-Vis	shift in Acid vs. Base	Bathochromic shift in basic media confirms the presence of an ionizable phenolic/NH group.[1]

Synthesis as Validation (Conrad-Limpach Protocol)

The most reliable validation of identity is the "synthesis check."[1] If the compound is purchased, it should match the spectral fingerprint of material synthesized via the Conrad-

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Limpach route, which guarantees the 4-position oxygenation.[1]

- Precursors: Aniline + Ethyl 2-methylacetoacetate.[1][2]
- Key Intermediate:

  -enamino ester (Schiff base).[1]
- Cyclization: Thermal cyclization at 250°C (Dowtherm A) or PPA-mediated cyclization.[1]

Functional Performance: Biological Cross-Validation

In drug discovery, **2,3-dimethylquinolin-4-ol** is often used to probe the hydrophobic pocket of the PqsR (MvfR) receptor in P. aeruginosa. Cross-validation involves comparing its activity against the native ligand (PQS) to quantify the "Lipophilic Tail Effect."[1]

Comparative Efficacy Table (PqsR Modulation)

Data synthesized from structure-activity relationship (SAR) studies on PqsR inhibitors.

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Compound	Structure Note	Activity Type	Relative Potency (IC / EC)	Validation Insight
Native PQS	2-Heptyl-3-hydroxy	Agonist	High (nM range)	The C2-heptyl chain is essential for deep pocket binding and receptor activation.
2,3-Dimethylquinolin-4-ol	2-Methyl-3-methyl	Weak Antagonist / Probe	Low (µM range)	Loss of Potency: Demonstrates that the C2-methyl is too short to stabilize the active conformation, validating the "tail-dependence" of PqsR.
2-Methylquinolin-4-ol	2-Methyl (No C3-Me)	Inactive / Weak	Very Low	C3-Substitution Check: The C3-methyl (or hydroxyl in PQS) is critical for H-bonding within the pocket.

Interpretation for Researchers

If your experimental data shows high potency (nM range) for **2,3-dimethylquinolin-4-ol**, suspect contamination with long-chain analogs (like PQS or HHQ). The 2,3-dimethyl variant

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must show reduced affinity due to the lack of hydrophobic interactions provided by the heptyl chain.[1] This "negative control" logic is a powerful validation tool.[1]

Experimental Protocols

Protocol A: Synthesis & Purification (The "Gold Standard")

Objective: Generate a reference standard free of isomer impurities.

- Condensation: Mix Aniline (1.0 eq) and Ethyl 2-methylacetoacetate (1.1 eq) in benzene with a catalytic amount of acetic acid. Reflux with a Dean-Stark trap to remove water.[1][3]
  - Checkpoint: Monitor disappearance of aniline by TLC.[1]
- Cyclization: Add the resulting oil dropwise into boiling diphenyl ether (250°C). Flash heating is crucial to favor the kinetic 4-quinolone product over other degradation pathways.[1]
- Isolation: Cool to room temperature. Dilute with hexane.[1] The product (**2,3-dimethylquinolin-4-ol**) will precipitate as an off-white/tan solid.
- Purification: Recrystallize from ethanol/DMF.
  - Purity Check: HPLC should show a single peak; MP should be >300°C.[1]

Protocol B: Tautomer Identification (NMR)

Objective: Confirm the Keto-form dominance (Self-Validation).

- Dissolve 5 mg of sample in DMSO-

  (Polar aprotic).
- Acquire

  H NMR.[1][4] Look for the NH signal >11 ppm.[1]
- Dissolve 5 mg of sample in TFA-

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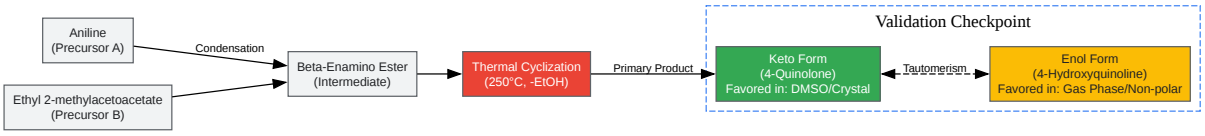
(Trifluoroacetic acid-d).[1]

- Observation: The acidic environment will protonate the carbonyl oxygen, shifting the equilibrium and significantly altering the aromatic region splitting patterns compared to DMSO.[1] This solvent-shift is a fingerprint for 4-quinolones.

Visualizations

Diagram 1: Tautomeric Equilibrium & Synthesis Logic

This diagram illustrates the Conrad-Limpach route and the critical tautomeric equilibrium that defines the compound's spectral properties.[1]



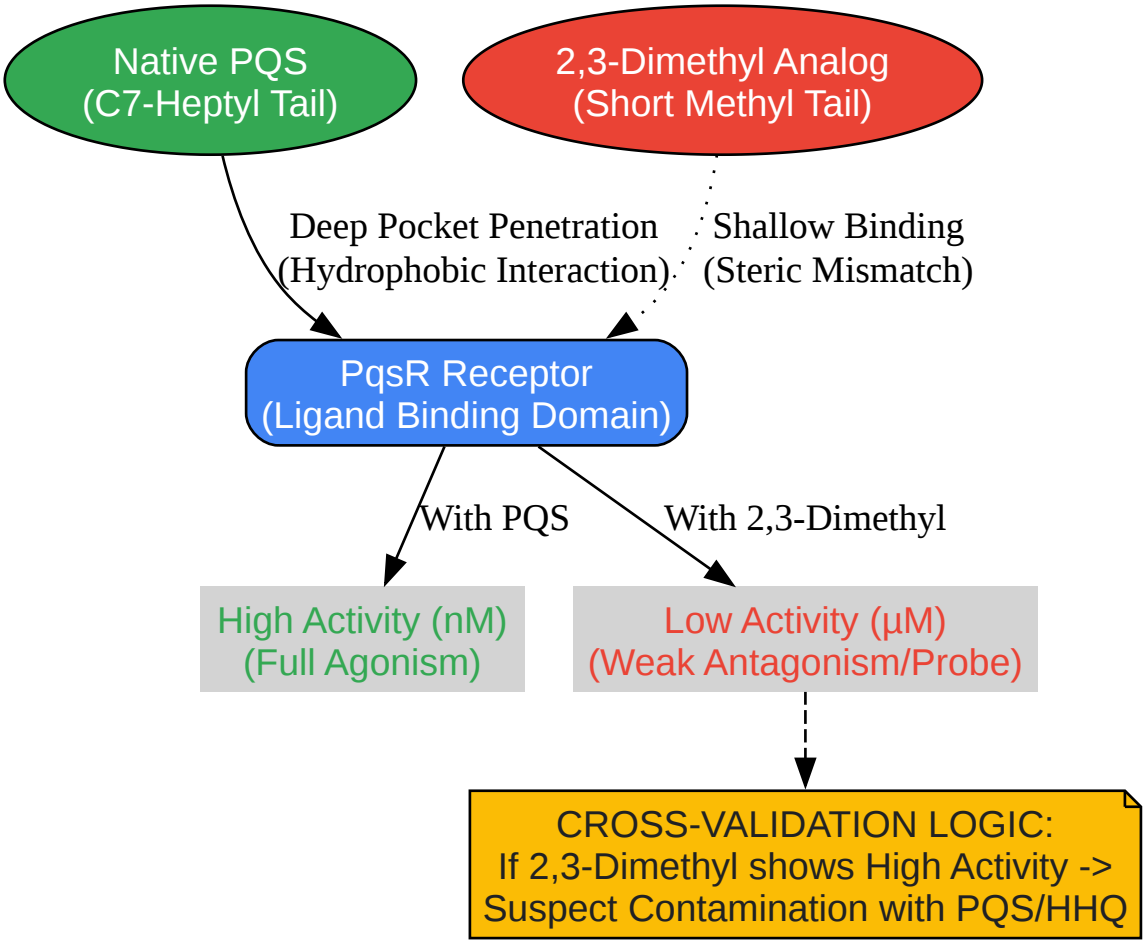
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Caption: The Conrad-Limpach synthesis pathway leading to the tautomeric equilibrium. In standard validation (NMR in DMSO), the Keto form (Green) is the dominant species observed.

Diagram 2: Biological Cross-Validation Logic (PqsR)

This diagram visualizes why the 2,3-dimethyl analog is used to validate the "Lipophilic Tail" requirement of the PqsR receptor.[1]

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Caption: Functional cross-validation logic. The reduced activity of the 2,3-dimethyl analog confirms the structural necessity of the lipophilic tail for PqsR activation.

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